

Personal protective equipment for handling Cdk2-IN-22

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Compound of Interest

Compound Name: Cdk2-IN-22

Cat. No.: B12377481

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Essential Safety and Handling Guide for Cdk2-IN-22

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Cdk2-IN-22**. The following procedures are based on best practices for handling potentially hazardous research chemicals in a laboratory setting, in the absence of a specific Safety Data Sheet (SDS) for this compound.

Personal Protective Equipment (PPE)

When handling **Cdk2-IN-22**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure a safe laboratory environment. The following PPE is recommended as a minimum standard.^{[1][2]}

1. Eye and Face Protection:

- Safety Glasses with Side Shields: To protect against splashes.
- Chemical Goggles: Recommended when there is a higher risk of splashing.
- Face Shield: Should be worn in conjunction with safety glasses or goggles during procedures with a significant risk of splashing or aerosol generation.^[3]

2. Hand Protection:

- **Chemical-Resistant Gloves:** Nitrile or neoprene gloves are generally recommended. Always check the glove manufacturer's specifications for compatibility with the solvents being used.
- **Double Gloving:** Recommended when handling concentrated solutions or for prolonged procedures.
- **Glove Change Protocol:** Gloves should be changed immediately if contaminated, torn, or punctured. Always remove gloves before leaving the laboratory area.

3. Body Protection:

- **Laboratory Coat:** A fully buttoned lab coat is mandatory to protect against spills.
- **Chemical-Resistant Apron:** Consider wearing a chemical-resistant apron over the lab coat when handling larger quantities of the compound or during procedures with a high splash risk.
- **Closed-Toed Shoes:** Footwear that fully covers the feet is required in all laboratory areas.

4. Respiratory Protection:

- **Chemical Fume Hood:** All work with solid **Cdk2-IN-22** or its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Respirator:** If a fume hood is not available or if there is a risk of aerosol generation, a NIOSH-approved respirator with appropriate cartridges should be used.^[1] All personnel requiring a respirator must be fit-tested and trained in its proper use.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Cdk2-IN-22** in a tightly sealed, clearly labeled container.
- Based on information for similar compounds, it is recommended to store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

[4][5]

- Store in a designated, well-ventilated, and secure area away from incompatible materials.

Handling and Preparation of Solutions:

- Allow the compound to equilibrate to room temperature before opening to prevent condensation.[6]
- All weighing and solution preparation should be performed in a chemical fume hood.
- Avoid creating dust when handling the solid form.
- Use dedicated, properly cleaned spatulas and glassware.
- Prepare solutions on the day of use whenever possible.[6] If stock solutions are prepared in advance, they should be aliquoted to avoid repeated freeze-thaw cycles.[4][5]

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[7]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Spill and Leak Procedures:

- Evacuate the area and prevent entry.
- Wear appropriate PPE, including respiratory protection.

- For small spills of solid material, carefully sweep or scoop up the material and place it in a sealed container for disposal. Avoid generating dust.
- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan:

- Dispose of all waste containing **Cdk2-IN-22**, including empty containers, contaminated PPE, and spill cleanup materials, as hazardous chemical waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.[\[8\]](#)
- Do not dispose of **Cdk2-IN-22** down the drain or in the regular trash.[\[8\]](#)

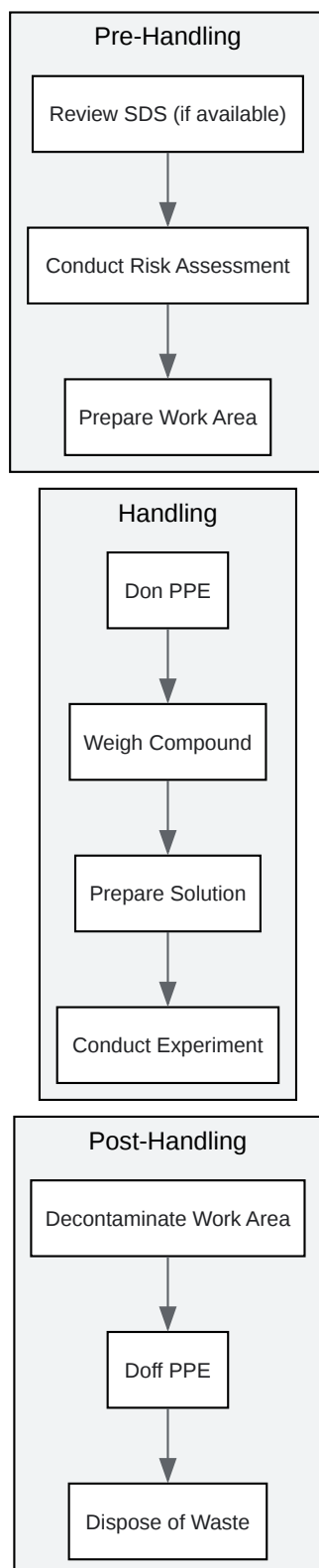
Quantitative Data Summary

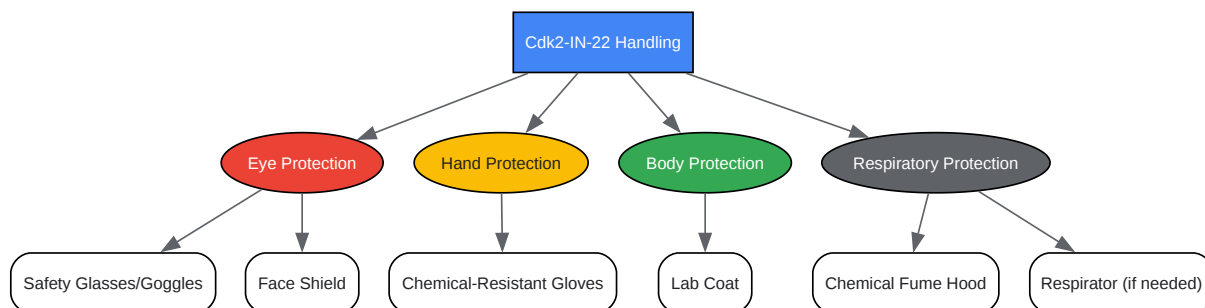
As no specific Safety Data Sheet (SDS) is available for **Cdk2-IN-22**, the following table provides general physical and chemical properties for a related compound, GSK-3/CDK5/CDK2-IN-1, to offer a point of reference.[\[7\]](#)

Property	Value
Molecular Formula	C21H22N4O2
Molecular Weight	362.42 g/mol
Form	Solid
Storage Temperature	-20°C (powder) or -80°C (in solvent)

Experimental Workflow and Safety Diagram

The following diagrams illustrate the standard workflow for handling **Cdk2-IN-22** and the necessary personal protective equipment.





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